

JC-171: A Technical Guide to a Selective NLRP3 Inflammasome Inhibitor

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Abstract

JC-171 is a selective, small-molecule inhibitor of the NOD-like receptor family pyrin-domain-containing 3 (NLRP3) inflammasome. This technical guide provides an in-depth overview of its core properties, mechanism of action, and detailed experimental protocols for its characterization. **JC-171** has demonstrated potential as a therapeutic agent for inflammatory diseases, particularly multiple sclerosis, by mitigating the downstream effects of NLRP3 inflammasome activation.

Core Properties of JC-171

JC-171 is a hydroxyl-sulfonamide analogue designed to improve upon the solubility of its parent compound, JC-21.[1][2] Its key identifiers and physicochemical properties are summarized below.



Property	Value	Reference
CAS Number	2112809-98-8	[3][4]
Molecular Weight	384.83 g/mol	[3][4][5]
Molecular Formula	C16H17CIN2O5S	[3][4]
IUPAC Name	5-Chloro-N-[2-(4- hydroxysulfamoyl-phenyl)- ethyl]-2-methoxy-benzamide	[4]
Inhibition Potency (IC50)	8.45 μM (for LPS/ATP-induced IL-1β release from J774A.1 macrophages)	[2][3][5][6][7]

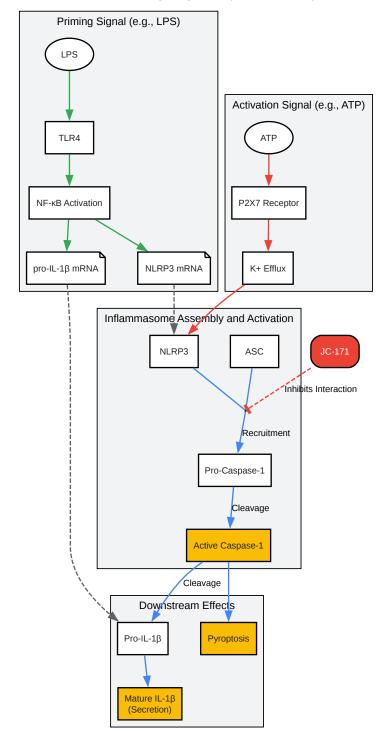
Mechanism of Action: Targeting the NLRP3 Inflammasome

The NLRP3 inflammasome is a multi-protein complex that plays a crucial role in the innate immune response by activating caspase-1 and subsequently processing the pro-inflammatory cytokines interleukin-1 β (IL-1 β) and IL-18.[1][8][9] Aberrant activation of the NLRP3 inflammasome is implicated in a variety of inflammatory disorders.[9]

JC-171 exerts its inhibitory effect by selectively targeting the NLRP3 inflammasome.[3][5][6] Studies have shown that **JC-171** interferes with the interaction between NLRP3 and the apoptosis-associated speck-like protein containing a CARD (ASC), a critical step in the formation of a functional inflammasome complex.[2][7] This disruption prevents the subsequent activation of caspase-1 and the release of mature IL-1β.[2]

Below is a diagram illustrating the NLRP3 inflammasome signaling pathway and the inhibitory action of **JC-171**.





NLRP3 Inflammasome Signaling Pathway and Inhibition by JC-171

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